

5-Fluoro-2,3-dihydrobenzofuran: An Analysis of Physicochemical Properties

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Compound of Interest

Compound Name: 5-Fluoro-2,3-dihydrobenzofuran

Cat. No.: B1344187

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of novel compounds is paramount. This technical guide addresses the melting and boiling points of **5-Fluoro-2,3-dihydrobenzofuran**, a molecule of interest in medicinal chemistry. Despite a comprehensive search of available scientific literature and chemical databases, specific experimentally determined melting and boiling points for the parent compound, **5-Fluoro-2,3-dihydrobenzofuran**, are not readily available.

While data for the specific target molecule is elusive, information on various derivatives of **5-Fluoro-2,3-dihydrobenzofuran** is accessible. These derivatives, which feature additional functional groups, exhibit a range of melting and boiling points. It is crucial to note that these values are not representative of the parent compound, as the nature and position of substituents significantly influence these physical properties.

Data on Related Compounds

To provide context for the anticipated properties of **5-Fluoro-2,3-dihydrobenzofuran**, the following table summarizes the available data for several of its derivatives. This information is intended for comparative purposes only and should not be used as a substitute for experimental data on the target compound.

Compound Name	CAS Number	Melting Point (°C)	Boiling Point (°C)
5-Fluoro-2,3-dihydrobenzofuran-7-ol	245762-37-2	Data not available	Data not available
5-Fluoro-2,3-dihydrobenzofuran-2-carboxylic acid	89197-63-7	Data not available	Data not available
(3S)-5-Fluoro-2,3-dihydro-1-benzofuran-3-amine	1228571-72-9	Data not available	Data not available
5-Fluoro-2,3-dihydrobenzofuran-3-ol	60770-60-7	Data not available	Data not available

Note: The absence of specific melting and boiling point data in publicly accessible databases for these derivatives highlights the novelty and specialized nature of this class of compounds.

Experimental Protocols

Detailed experimental protocols for the determination of melting and boiling points are standardized procedures in organic chemistry.

Melting Point Determination: The melting point of a solid compound is typically determined using a capillary melting point apparatus. A small, powdered sample of the crystalline material is packed into a thin-walled capillary tube, which is then placed in the heating block of the apparatus. The temperature is gradually increased, and the range from which the substance begins to melt to when it becomes completely liquid is recorded as the melting point range. The sharpness of the melting point range is an indicator of the purity of the compound.

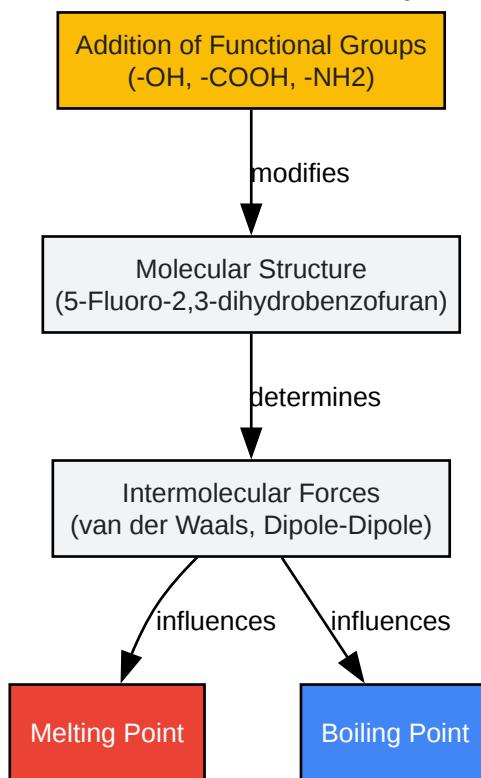
Boiling Point Determination: The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. For small quantities of a substance, the boiling point can be determined using techniques such as micro-boiling point determination. This involves placing a small amount of the liquid in a tube with an inverted capillary tube. The setup is heated, and the temperature at which a steady stream of bubbles emerges from the

inverted capillary is recorded as the boiling point. The pressure at which the measurement is taken must also be recorded, as boiling point is pressure-dependent.

Logical Relationship of Physicochemical Properties

The physical properties of a molecule like **5-Fluoro-2,3-dihydrobenzofuran** are intrinsically linked to its molecular structure. The addition of functional groups, as seen in its derivatives, alters intermolecular forces, which in turn affects properties like melting and boiling points.

Influence of Molecular Structure on Physical Properties



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Caption: Logical flow from molecular structure to physical properties.

Conclusion

While specific experimental data for the melting and boiling points of **5-Fluoro-2,3-dihydrobenzofuran** are not currently available in the public domain, an understanding of its structure and the properties of its derivatives allows for informed estimations. For drug development professionals, it is imperative to synthesize and characterize this compound to experimentally determine its physicochemical properties. This foundational data is critical for all subsequent stages of research and development, including formulation, toxicology, and pharmacokinetic studies. The absence of this data in the literature suggests an opportunity for novel research and publication.

- To cite this document: BenchChem. [5-Fluoro-2,3-dihydrobenzofuran: An Analysis of Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1344187#melting-point-and-boiling-point-of-5-fluoro-2,3-dihydrobenzofuran\]](https://www.benchchem.com/product/b1344187#melting-point-and-boiling-point-of-5-fluoro-2,3-dihydrobenzofuran)

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